

# Essential Safety and Operational Guide for 3-Thiophenecarboxaldehyde

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## Compound of Interest

Compound Name: 3-Thiophenecarboxaldehyde

Cat. No.: B150965

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This guide provides immediate, essential safety protocols and logistical plans for handling **3-Thiophenecarboxaldehyde** (CAS No. 498-62-4). Adherence to these procedures is critical for ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Thiophenecarboxaldehyde** is a combustible liquid that is harmful if swallowed and may cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> All personnel must use the following personal protective equipment when handling this chemical.

Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[2][4][5]</sup> Eyewash stations and safety showers must be readily accessible.<sup>[3][5]</sup>

Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses	Protects against splashes and vapors that can cause serious eye irritation.[2][3]
Skin Protection	Nitrile or other appropriate chemical-resistant gloves	Prevents skin contact, which can cause irritation.[3]
Lab coat or other protective clothing	Minimizes the risk of skin exposure.[3]	
Respiratory Protection	NIOSH/MSHA-approved respirator (e.g., N95 dust mask for particulates, or an organic vapor respirator)	Required when ventilation is inadequate or when handling large quantities to prevent respiratory tract irritation.[3]

## Operational Plan: Handling and Storage

### Handling:

- Avoid contact with skin, eyes, and clothing.[4][6]
- Do not ingest or inhale vapors, mist, or gas.[2][4]
- Keep away from heat, sparks, open flames, and other sources of ignition.[4][6]
- Use spark-proof tools and take measures to prevent the buildup of electrostatic charge.[2][4]
- Handle under an inert gas like nitrogen, as the substance can be air-sensitive.[2][6]
- Wash hands thoroughly after handling.[3][4]

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][4][6]
- Recommended storage is in a refrigerator at approximately 2-8°C (36-46°F).[4]

- Keep away from incompatible substances such as strong oxidizing agents, strong bases, and strong reducing agents.[\[6\]](#)

## Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Inhalation	Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration. Seek medical attention. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Skin Contact	Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. Wash clothing before reuse. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Spill and Disposal Plan

### Spill Response:

- Evacuate: Immediately clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and flames.[\[4\]](#)[\[6\]](#)

- Containment: Absorb the spill with a non-combustible, inert material such as sand, earth, or vermiculite.[\[4\]](#)[\[6\]](#)
- Collection: Use spark-proof tools to collect the absorbed material and place it into a suitable, closed container for disposal.[\[4\]](#)[\[6\]](#)
- Decontamination: Clean the spill area thoroughly.

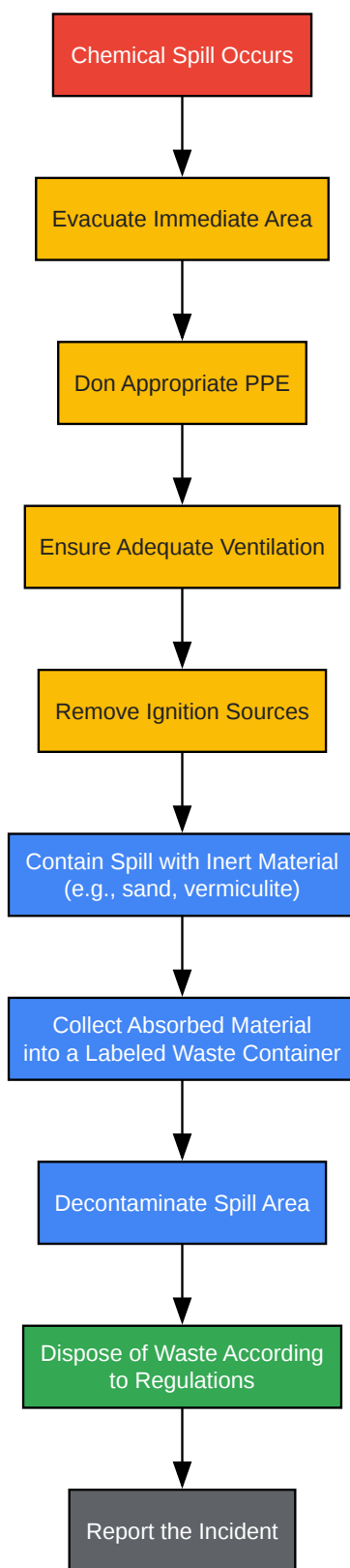
#### Waste Disposal:

- Dispose of waste materials at an approved waste disposal facility.[\[3\]](#)
- Do not allow the chemical to enter drains.[\[2\]](#)
- Empty containers may retain product residue and can be hazardous. Do not reuse empty containers.[\[6\]](#)

## Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>4</sub> OS <a href="#">[1]</a>
Molecular Weight	112.15 g/mol <a href="#">[1]</a>
Appearance	Colorless to pale yellow clear liquid <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	194-196 °C (lit.) <a href="#">[9]</a>
Density	1.28 g/mL at 25 °C (lit.) <a href="#">[9]</a>
Flash Point	75 °C (167 °F) - closed cup
Vapor Pressure	0.31 mmHg at 20 °C

## Emergency Spill Workflow



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Caption: Workflow for responding to a **3-Thiophenecarboxaldehyde** spill.

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